

aStAx-35R chemical structure and properties

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: aStAx-35R

Cat. No.: B12370975

Get Quote

An In-depth Technical Guide to Astaxanthin

This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activities of astaxanthin, a keto-carotenoid of significant interest to researchers, scientists, and drug development professionals.

Chemical Structure and Isomerism

Astaxanthin (3,3'-dihydroxy- β , β -carotene-4,4'-dione) is a lipid-soluble pigment belonging to the xanthophyll class of carotenoids.[1] Its molecular structure is characterized by a long polyene chain of conjugated double bonds, responsible for its red-orange color and potent antioxidant properties, and terminal β -ionone rings.[2][3] The presence of hydroxyl (-OH) and ketone (=O) groups on each ionone ring imparts both hydrophilic and lipophilic characteristics to the molecule.[1][2]

Astaxanthin possesses two chiral centers at the 3 and 3' positions of the ionone rings, leading to the existence of three stereoisomers:

- (3S,3'S)-astaxanthin
- (3R,3'R)-astaxanthin
- (3R,3'S)-astaxanthin (meso)

The geometric configuration of the polyene chain can also lead to cis/trans isomerism, although the all-trans configuration is the most common and stable form found in nature.[4] The specific



stereoisomer can influence the biological activity of the molecule.[5] For instance, astaxanthin sourced from the microalga Haematococcus pluvialis is primarily the (3S,3'S) stereoisomer, which is noted for its high bioactivity.[5] Synthetic astaxanthin, in contrast, is typically a racemic mixture of all three stereoisomers.[1]

Physicochemical Properties

A summary of the key physicochemical properties of astaxanthin is presented in the table below.

Property	Value	Reference
Molecular Formula	C40H52O4	[2][6]
Molar Mass	596.84 g/mol	[2]
Appearance	Red powder	[7]
Solubility	Lipid-soluble	[1]
IUPAC Name	(3S,3'S)-3,3'-Dihydroxy-β,β-carotene-4,4'-dione	[1]
CAS Number	472-61-7 (for all-trans- astaxanthin)	[1]

Biological Activities and Signaling Pathways

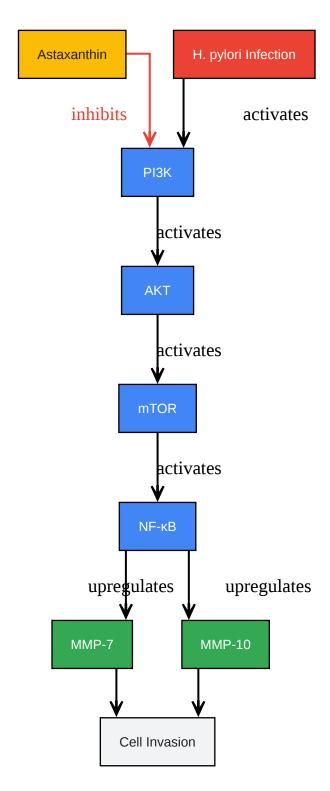
Astaxanthin is renowned for its powerful antioxidant activity, which is significantly higher than that of other carotenoids like β -carotene and lutein, and even α -tocopherol.[8] Its unique molecular structure allows it to span cellular membranes, scavenging free radicals both within and on the surface of the membrane.[4][9]

Beyond its antioxidant capacity, astaxanthin exhibits a range of other biological effects, including anti-inflammatory, anti-diabetic, anti-cancer, and neuroprotective activities.[8][9][10] These effects are mediated through the modulation of various cellular signaling pathways.

One key pathway influenced by astaxanthin is the PI3K/AKT/mTOR signaling pathway. In the context of Helicobacter pylori-infected gastric epithelial cells, astaxanthin has been shown to



suppress the expression of matrix metalloproteinases (MMPs) by inhibiting the activation of PI3K, AKT, and mTOR.[11] This, in turn, can reduce tumor invasion and cancer progression. [11]



Click to download full resolution via product page



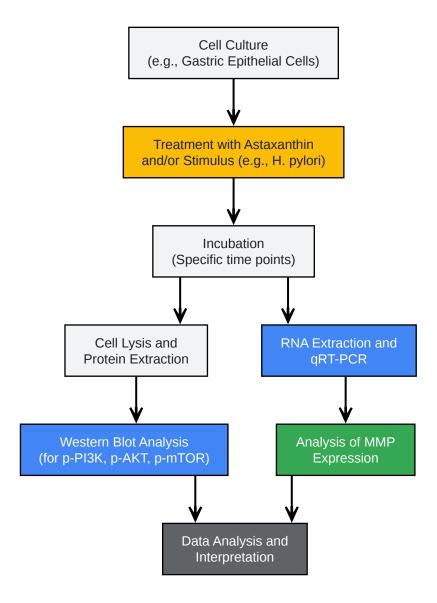
Astaxanthin's inhibition of the PI3K/AKT/mTOR pathway.

Astaxanthin's anti-inflammatory effects are also linked to its ability to reduce the production of inflammatory markers such as tumor necrosis factor-alpha (TNF- α).[12]

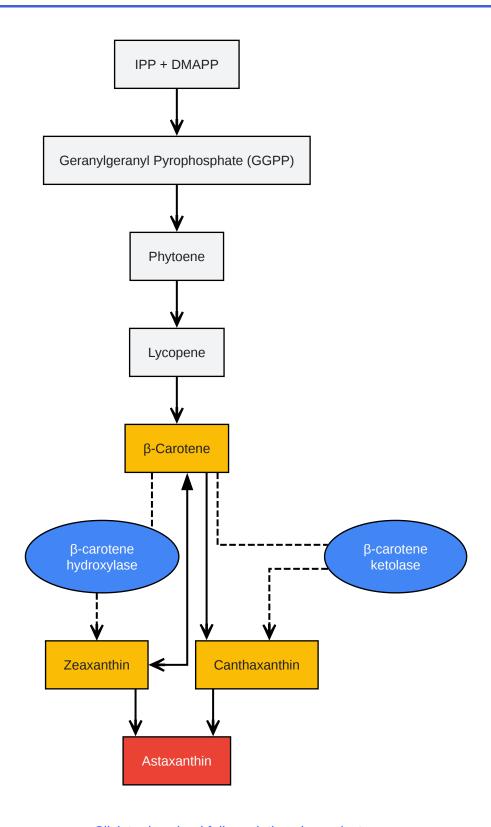
Experimental Protocols

Detailed experimental protocols for studying astaxanthin are extensive and varied. Below is a generalized workflow for investigating the effects of astaxanthin on a specific signaling pathway in a cell culture model.









Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Astaxanthin Wikipedia [en.wikipedia.org]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. Astaxanthin Bioactivity Is Determined by Stereoisomer Composition and Extraction Method - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Astaxanthin, (R,R)- | C40H52O4 | CID 12358421 PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Astaxanthin: Biological activities and benefits and Dangers_Chemicalbook [chemicalbook.com]
- 9. Astaxanthin: Sources, Extraction, Stability, Biological Activities and Its Commercial Applications—A Review - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Safety Assessment of 3S, 3'S Astaxanthin Derived from Metabolically Engineered K. marxianus [mdpi.com]
- 11. Astaxanthin Inhibits Matrix Metalloproteinase Expression by Suppressing PI3K/AKT/mTOR Activation in Helicobacter pylori-Infected Gastric Epithelial Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 12. cardaxpharma.com [cardaxpharma.com]
- To cite this document: BenchChem. [aStAx-35R chemical structure and properties].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12370975#astax-35r-chemical-structure-and-properties]

Disclaimer & Data Validity:







The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com